

Core Molecular Architecture and Physicochemical Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-3,4,6-trichlorophenol

CAS No.: 6358-15-2

Cat. No.: B1265891

[Get Quote](#)

2-Amino-3,4,6-trichlorophenol is a substituted aromatic compound built upon a central benzene ring. Its identity and reactivity are dictated by the interplay of five substituents: a hydroxyl group (-OH), an amino group (-NH₂), and three chlorine atoms (-Cl) at specific positions. This unique arrangement makes it a subject of interest in synthetic chemistry and toxicology.

Structural Elucidation and Electronic Effects

The molecule's IUPAC name, **2-Amino-3,4,6-trichlorophenol**, precisely defines the location of each functional group on the phenyl ring. The hydroxyl group defines the base name "phenol" and is assigned to position 1. The remaining substituents are then numbered accordingly.

The electronic character of the molecule is complex and fascinating. The hydroxyl and amino groups are powerful activating, ortho-, para-directing groups due to resonance and inductive electron donation. Conversely, the three chlorine atoms are deactivating via the inductive effect (electron withdrawal) but are also ortho-, para-directing due to resonance. This dense substitution pattern creates a unique electronic environment that significantly influences the molecule's spectroscopic signature and chemical reactivity.

Key Physicochemical Data

A consolidated summary of the compound's core identifiers and properties is presented below. This data is fundamental for regulatory compliance, analytical method development, and computational modeling.

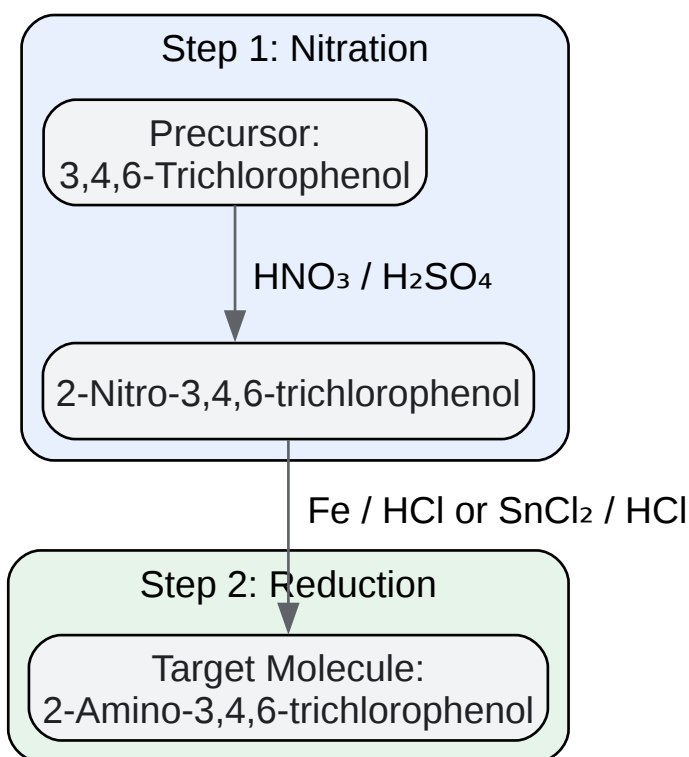
Property	Value	Source
IUPAC Name	2-Amino-3,4,6-trichlorophenol	NIST[1]
CAS Number	6358-15-2	NIST, US EPA[1][2]
Molecular Formula	C ₆ H ₄ Cl ₃ NO	NIST[1]
Molecular Weight	212.461 g/mol	NIST, US EPA[1][2]
Canonical SMILES	<chem>C1=C(C(=C(C(=C1Cl)Cl)N)O)Cl</chem>	US EPA[2]
InChI Key	QQDKXJSYZGJGKJ-UHFFFAOYSA-N	NIST[1]
Physical Form	Solid	ChemicalBook[3]

Rational Synthesis Pathway

While commercial suppliers exist, understanding the synthetic rationale for **2-Amino-3,4,6-trichlorophenol** is crucial for researchers who may need to produce it or its analogs in-house. A logical and efficient approach involves the reduction of a corresponding nitro-aromatic precursor.

Proposed Synthesis Workflow

The most common and field-proven method for introducing an amino group onto an aromatic ring, especially in the presence of other functional groups, is the reduction of a nitro group. The workflow below outlines a robust pathway starting from a suitable chlorinated phenol.



[Click to download full resolution via product page](#)

Caption: Proposed two-step synthesis of **2-Amino-3,4,6-trichlorophenol**.

Protocol: Reduction of 2-Nitro-3,4,6-trichlorophenol

This protocol is adapted from established methodologies for the reduction of aromatic nitro compounds.[4]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, charge finely powdered iron filings (Fe) and water.
- **Acidification:** Add a catalytic amount of concentrated hydrochloric acid (HCl) to the stirred suspension and heat the mixture gently (e.g., in a 60°C water bath) to activate the iron surface.
- **Substrate Addition:** Dissolve the precursor, 2-Nitro-3,4,6-trichlorophenol, in a suitable solvent like ethanol and add it dropwise to the iron suspension over 1-1.5 hours. The exothermic reaction should be controlled by the rate of addition.

- **Reaction Monitoring:** Continue heating and stirring for an additional hour after the addition is complete. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is fully consumed.
- **Work-up:** Cool the reaction mixture and neutralize it with a sodium carbonate or sodium hydroxide solution to precipitate iron hydroxides.
- **Isolation:** Filter the hot mixture to remove the iron sludge. The filtrate contains the desired product.
- **Purification:** The product can be precipitated from the aqueous filtrate by adjusting the pH with acid. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).

Expertise: Causality of Experimental Choices

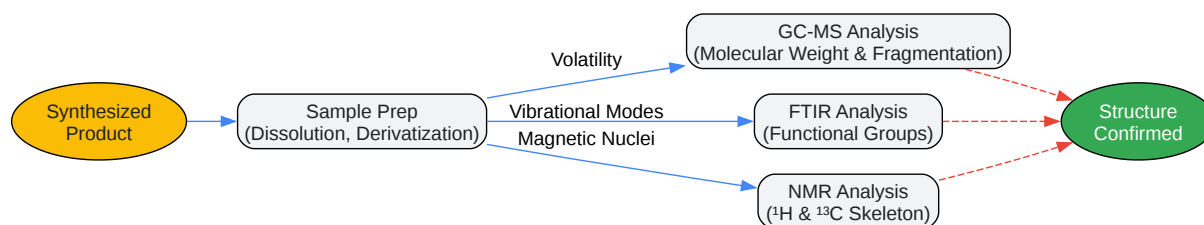
- **Choice of Reducing Agent:** Iron in acidic medium (Bechamp reduction) is a classic, cost-effective, and highly efficient method for nitro group reduction. It is selective for the nitro group and typically does not affect other functional groups like halogens or the phenolic hydroxyl group. Tin(II) chloride (SnCl_2) is another excellent alternative, known for its clean conversions.
- **Catalytic Acid:** The HCl serves to activate the iron surface and acts as a proton source for the reduction process.
- **Neutralization and Filtration:** The neutralization step is critical. It precipitates iron salts as insoluble hydroxides, allowing for their easy removal by filtration, which is a key purification step.

Analytical Characterization Workflow

Confirming the identity and purity of the synthesized molecule is paramount. A multi-technique approach is required for unambiguous structural elucidation.

Integrated Analytical Workflow Diagram

The following workflow ensures a systematic and comprehensive analysis, from initial sample preparation to final structural confirmation.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for the structural characterization of the target molecule.

Mass Spectrometry (MS)

Mass spectrometry is indispensable for determining the molecular weight and elemental composition.

- Methodology: Gas Chromatography-Mass Spectrometry (GC-MS) is the preferred method for volatile and semi-volatile compounds like chlorophenols.^[5]
 - Sample Preparation: Prepare a dilute solution of the sample in a volatile organic solvent (e.g., hexane or dichloromethane).
 - GC Separation: Inject the sample into a GC equipped with a suitable capillary column (e.g., DB-5ms) to separate the analyte from any impurities.
 - MS Detection: Analyze the eluting compound using an MS detector in electron ionization (EI) mode.
- Expected Results:
 - Molecular Ion (M^+): A prominent cluster of peaks around m/z 211, 213, and 215. The molecular weight of the compound is 212.46 g/mol.^[2]
 - Isotopic Pattern: Due to the presence of three chlorine atoms, a highly characteristic isotopic pattern for the molecular ion will be observed. The relative abundance of isotopes

(^{35}Cl and ^{37}Cl) will result in a predictable M^+ , $M+2$, $M+4$, etc., peak ratio, which is a powerful confirmation of the presence of three chlorines.

- Fragmentation: Expect fragmentation patterns involving the loss of HCl, CO, and other characteristic fragments from the aromatic ring.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule. The NIST Chemistry WebBook indicates that IR spectral data is available for this compound.[\[1\]](#)

- Methodology:
 - Prepare a KBr pellet by mixing a small amount of the solid sample with dry potassium bromide powder and pressing it into a transparent disk.
 - Alternatively, run the analysis as a mull (e.g., Nujol).
 - Acquire the spectrum using an FTIR spectrometer.
- Expected Characteristic Absorptions:

Wavenumber (cm^{-1})	Functional Group	Vibration Type
3400 - 3200	-OH and -NH ₂	O-H and N-H Stretching (often broad)
3100 - 3000	Aromatic C-H	C-H Stretching
1620 - 1580	Aromatic Ring	C=C Stretching
1300 - 1200	Phenolic C-O	C-O Stretching
850 - 650	C-Cl	C-Cl Stretching

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the most detailed information about the carbon-hydrogen framework of the molecule.

- Methodology:
 - Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃). DMSO-d₆ is often preferred as it allows for the observation of exchangeable protons (-OH and -NH₂).
 - Acquire ¹H and ¹³C NMR spectra on a high-field NMR spectrometer.
- Predicted Spectral Features:
 - ¹H NMR:
 - Aromatic Region: A single sharp singlet is expected for the lone proton on the aromatic ring (at position 5). Its chemical shift would likely be downfield (δ 7.0-7.5 ppm), influenced by the adjacent chlorine and amino groups. For comparison, the two equivalent protons in 2,4,6-trichlorophenol appear as a singlet at ~7.27 ppm.^[6]
 - Exchangeable Protons: Two broad singlets corresponding to the phenolic -OH and the two amine -NH₂ protons. Their chemical shifts are variable and depend on concentration and solvent.
 - ¹³C NMR:
 - Six distinct signals are expected in the aromatic region (δ 110-160 ppm), corresponding to the six unique carbon atoms of the benzene ring. The carbons attached to the electronegative oxygen, nitrogen, and chlorine atoms will be shifted further downfield.

Safety, Handling, and Toxicological Considerations

Working with chlorinated phenols requires strict adherence to safety protocols due to their potential toxicity. Data from the closely related 2,4,6-trichlorophenol provides a strong basis for hazard assessment.

Hazard Identification

The compound is expected to share hazards with other trichlorophenols.

Hazard Class	GHS Hazard Statement	Source
Acute Toxicity (Oral)	H302: Harmful if swallowed.	Sigma-Aldrich, CDH[7]
Skin Irritation	H315: Causes skin irritation.	Sigma-Aldrich, CDH[7]
Eye Irritation	H319: Causes serious eye irritation.	Sigma-Aldrich, CDH[7]
Carcinogenicity	H351: Suspected of causing cancer.	Sigma-Aldrich, CDH[7]
Aquatic Hazard	H410: Very toxic to aquatic life with long lasting effects.	Sigma-Aldrich, CDH[7]

Safe Handling Protocol

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.
 - Eye Protection: Use safety glasses with side-shields or chemical goggles.
 - Body Protection: Wear a lab coat.
- Handling Practices: Avoid dust formation. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[7]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Due to its aquatic toxicity, avoid release to the environment.[7]

Toxicological Summary

While specific toxicological data for **2-Amino-3,4,6-trichlorophenol** is limited, the profile of 2,4,6-trichlorophenol is well-documented and serves as a critical surrogate. The U.S. Environmental Protection Agency (EPA) has classified 2,4,6-trichlorophenol as a Group B2, probable human carcinogen, based on animal studies showing evidence of lymphomas,

leukemia, and liver cancer.[8] Chronic exposure in humans has been linked to respiratory effects.[8] Given these findings, it is imperative to treat **2-Amino-3,4,6-trichlorophenol** with a high degree of caution and to minimize all potential routes of exposure.

Conclusion

2-Amino-3,4,6-trichlorophenol is a multifunctional aromatic compound whose molecular structure presents a unique combination of electron-donating and electron-withdrawing groups. This guide has provided a comprehensive framework for understanding its structure, a rational pathway for its synthesis, and a multi-faceted workflow for its analytical confirmation. The detailed protocols and safety information are grounded in established scientific principles and authoritative data, providing researchers with the necessary knowledge to handle and characterize this molecule with confidence and safety. The application of systematic analytical techniques is not merely a procedural step but a necessary validation of molecular identity, which is the bedrock of reproducible and reliable scientific research.

References

- Cheméo. (n.d.). Chemical Properties of **2-Amino-3,4,6-trichlorophenol** (CAS 6358-15-2). [\[Link\]](#)
- NIST. (n.d.). **2-Amino-3,4,6-trichlorophenol**. In NIST Chemistry WebBook, NIST Standard Reference Database Number 69. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (n.d.). Phenol, 2-amino-3,4,6-trichloro- - Substance Details. [\[Link\]](#)
- PubChemLite. (n.d.). **2-amino-3,4,6-trichlorophenol** (C₆H₄Cl₃NO). [\[Link\]](#)
- PrepChem.com. (n.d.). Preparation of 2-amino-4-chlorophenol. [\[Link\]](#)
- ChemSynthesis. (2025). 2,4,6-trichlorophenol. [\[Link\]](#)
- Google Patents. (n.d.). CN104311396A - Synthetic method of 2,4,6-trichlorophenol.
- Patsnap. (n.d.). Synthesis method of 2, 6-dichloro-4-aminophenol. [\[Link\]](#)

- Agency for Toxic Substances and Disease Registry (ATSDR). (1995). Analytical Methods for 2,4,6-Trinitrotoluene. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (1999). 2,4,6-Trichlorophenol Hazard Summary. [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry (ATSDR). (1999). Toxicological Profile for Chlorophenols. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Amino-3,4,6-trichlorophenol [\[webbook.nist.gov\]](http://webbook.nist.gov)
- 2. Substance Registry Services | US EPA [\[cdxapps.epa.gov\]](http://cdxapps.epa.gov)
- 3. 2-amino-3,4,6-trichlorophenol | 6358-15-2 [\[chemicalbook.com\]](http://chemicalbook.com)
- 4. prepchem.com [\[prepchem.com\]](http://prepchem.com)
- 5. documents.thermofisher.com [\[documents.thermofisher.com\]](http://documents.thermofisher.com)
- 6. 2,4,6-Trichlorophenol(88-06-2) 1H NMR spectrum [\[chemicalbook.com\]](http://chemicalbook.com)
- 7. cdhfinechemical.com [\[cdhfinechemical.com\]](http://cdhfinechemical.com)
- 8. epa.gov [\[epa.gov\]](http://epa.gov)
- To cite this document: BenchChem. [Core Molecular Architecture and Physicochemical Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265891/docs#core-molecular-architecture-and-physicochemical-profile\]](https://www.benchchem.com/product/b1265891/docs#core-molecular-architecture-and-physicochemical-profile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)